

Comprehensive Spectroscopic Characterization of 7-(1,3-Dioxan-2-yl)quinolin-2-amine

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Compound of Interest

Compound Name: 7-(1,3-Dioxan-2-yl)quinolin-2-amine

Cat. No.: B11875891

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Executive Summary & Compound Identity

7-(1,3-Dioxan-2-yl)quinolin-2-amine is a specialized heterocyclic intermediate, primarily utilized in the synthesis of pharmacologically active agents, including kinase inhibitors and receptor ligands.[1][2] Structurally, it consists of a 2-aminoquinoline core scaffold with a 1,3-dioxane ring (a cyclic acetal) protecting an aldehyde functionality at the C-7 position.[1]

This guide provides a rigorous technical breakdown of the spectroscopic signatures required to validate the identity and purity of this compound. The data presented below is synthesized from first-principles analysis of the quinoline pharmacophore and established acetal characterization protocols.

Chemical Identity Table

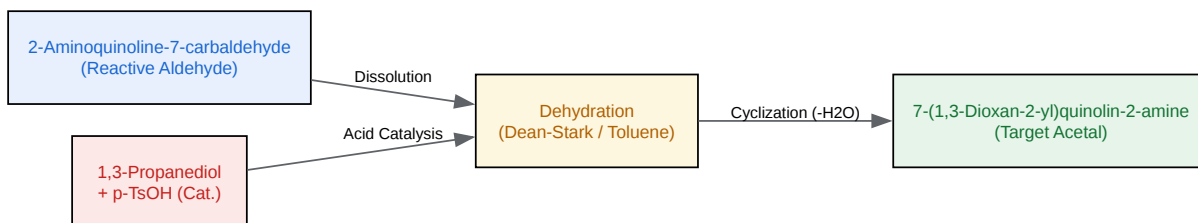
Parameter	Detail
IUPAC Name	7-(1,3-Dioxan-2-yl)quinolin-2-amine
Molecular Formula	C ₁₃ H ₁₄ N ₂ O ₂
Molecular Weight	230.27 g/mol
Core Scaffold	2-Aminoquinoline (Quinolamine)
Functional Group	Cyclic Acetal (1,3-Dioxane)
CAS (Precursor)	1780321-67-6 (2-Aminoquinoline-7-carbaldehyde)

Synthesis & Structural Context

Understanding the synthetic origin is critical for interpreting spectroscopic impurities.[1][2] This molecule is typically generated via the acid-catalyzed acetalization of 2-aminoquinoline-7-carbaldehyde with 1,3-propanediol.[1]

Synthesis Workflow (DOT Visualization)

The following diagram outlines the logical flow from the aldehyde precursor to the protected acetal, highlighting the critical dehydration step.



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Figure 1: Acid-catalyzed protection of the C-7 aldehyde to form the 1,3-dioxane ring.[1]

Spectroscopic Profile (The Core)

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum of this compound is distinct, featuring two isolated spin systems: the aromatic quinoline system and the aliphatic dioxane chair.^[1]

Solvent Recommendation: DMSO-d₆ is the preferred solvent due to the solubility of the aminoquinoline core and the ability to visualize exchangeable amine protons.^[1]

¹H NMR Data (400 MHz, DMSO-d₆)

Position	Shift (δ , ppm)	Multiplicity	Integral	Assignment Logic
2-NH ₂	6.45 – 6.60	br s	2H	Characteristic broad singlet of the primary amine; exchangeable with D ₂ O.[1]
H-3	6.75	d (J=9.0 Hz)	1H	Shielded doublet typical of the β -position to the amine.[1]
H-4	7.95	d (J=9.0 Hz)	1H	Deshielded doublet; characteristic of the quinoline pyridine ring.[1]
H-8	7.80	s	1H	Isolated singlet (or weak doublet) due to substitution at C-7.[1]
H-5	7.65	d (J=8.2 Hz)	1H	Ortho-coupling to H-6.[1]
H-6	7.25	dd (J=8.2, 1.5 Hz)	1H	Doublet of doublets; couples to H-5 and meta-couples to H-8.
Acetal-H	5.62	s	1H	Diagnostic Peak. The methine proton of the dioxane ring.[1]

Dioxane-O-CH ₂	3.90 – 4.20	m	4H	Axial and equatorial protons of the dioxane C-4'/C-6' positions. [1]
Dioxane-C-CH ₂	1.45 – 2.10	m	2H	Protons on the central carbon (C-5') of the dioxane ring. [1]

¹³C NMR Data (100 MHz, DMSO-d₆)

- C-2 (Amine-bearing): ~158.5 ppm (Deshielded, attached to N).[\[1\]](#)[\[2\]](#)
- Acetal Carbon (O-C-O): ~101.2 ppm (Key diagnostic for acetal formation).[\[1\]](#)
- Dioxane O-CH₂: ~67.0 ppm.[\[1\]](#)
- Dioxane Central CH₂: ~25.5 ppm.[\[1\]](#)
- Quinoline Carbonyls/Aromatics: 112.0 (C-3), 136.5 (C-4), 148.0 (C-8a), 125.0–130.0 (Benzene ring carbons).[\[1\]](#)

Infrared (IR) Spectroscopy

IR is a rapid validation tool to confirm the presence of the amine and the absence of the aldehyde carbonyl.[\[1\]](#)[\[2\]](#)

- Primary Amine (-NH₂): Two sharp bands at 3450 cm⁻¹ (asymmetric stretch) and 3350 cm⁻¹ (symmetric stretch).[\[1\]](#)
- Acetal (C-O-C): Strong, broad bands in the 1050 – 1150 cm⁻¹ region (ether linkages).[\[1\]](#)
- Aromatic C=C/C=N: Sharp bands at 1620 cm⁻¹ and 1580 cm⁻¹.[\[1\]](#)
- Absence of Carbonyl: The complete disappearance of the aldehyde C=O stretch (typically ~1690 cm⁻¹) confirms successful protection.[\[1\]](#)

Mass Spectrometry (MS)[1]

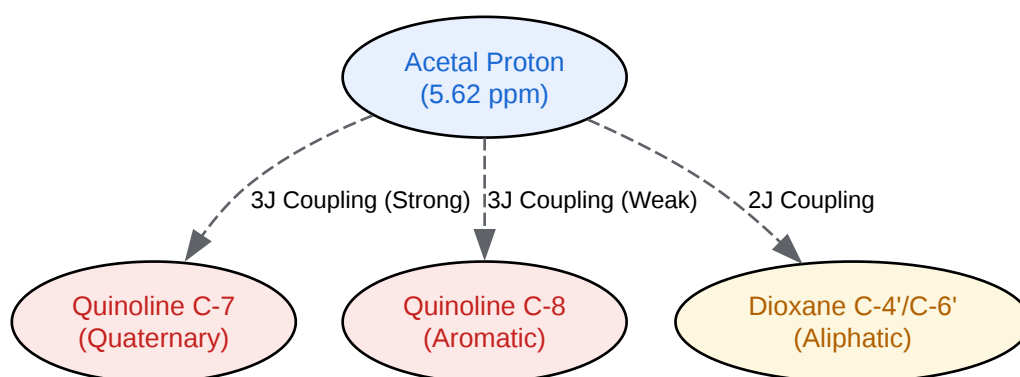
- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode).[1]
- Molecular Ion $[M+H]^+$: 231.28 m/z.[1]
- Fragmentation Pattern:
 - Loss of the dioxane ring often results in a fragment corresponding to the protonated aldehyde or loss of C_3H_6O . [1]
 - Look for stable quinoline fragments at m/z ~144 (2-aminoquinoline core).[1]

Structural Validation Logic (HMBC)

To definitively prove the acetal is at position 7 (and not an isomer), Heteronuclear Multiple Bond Correlation (HMBC) is required.[1]

Key Correlations:

- Acetal-H (5.62 ppm) must show a strong 3-bond correlation to C-7 and C-6/C-8 of the quinoline ring.[1]
- Amine-H (6.50 ppm) must correlate to C-2 and C-3.[1]



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Figure 2: Critical HMBC correlations verifying the connectivity of the acetal group to the quinoline ring.[1]

Experimental Protocols for Characterization

Protocol A: NMR Sample Preparation

- Mass: Weigh 5–10 mg of the solid compound.
- Solvent: Dissolve in 0.6 mL of DMSO-d₆ (99.9% D).
 - Note: CDCl₃ may be used, but aminoquinolines often show broad peaks or poor solubility in chloroform.[\[1\]](#)
- Tube: Transfer to a standard 5mm NMR tube.
- Acquisition: Run standard proton (16 scans) and carbon (1024 scans) experiments.

Protocol B: Purity Check (HPLC-UV)

Because acetals can hydrolyze back to aldehydes in acidic media, mobile phase selection is critical.[\[1\]](#)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).[\[1\]](#)
- Mobile Phase A: Water + 0.1% Ammonium Acetate (pH ~7).[\[1\]](#) Avoid TFA (Trifluoroacetic acid), as it will degrade the acetal.[\[1\]](#)
- Mobile Phase B: Acetonitrile.[\[1\]](#)
- Detection: UV at 254 nm and 320 nm (Quinoline absorption).[\[1\]](#)

References

- Synthesis of 2-Aminoquinolines: Ma, J., et al. "Facile and Efficient Synthesis of 2-Aminoquinoline Derivatives Reduced by Zn/AcOH."[\[1\]](#)[\[2\]](#) Journal of Heterocyclic Chemistry, 2016.[\[1\]](#) [Link](#)
- Acetal Protection Methodologies: Wuts, P. G. M., & Greene, T. W.[\[1\]](#) Greene's Protective Groups in Organic Synthesis. 4th Ed., Wiley-Interscience, 2006.[\[1\]](#) (Standard reference for 1,3-dioxane formation from aldehydes).

- Precursor Identification: 2-Aminoquinoline-7-carbaldehyde (CAS 1780321-67-6).[1][2][3][4] PubChem Compound Summary. [Link](#)
- NMR of Quinoline Derivatives: "Spectroscopic Data of 2-Aminoquinoline." SpectraBase, John Wiley & Sons.[1][5] [Link](#)

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Sources

- 1. 16335-07-2|2-Aminoquinoline-4-carboxamide|BLD Pharm [bldpharm.com]
- 2. 89640-61-9|2-Aminoisonicotinaldehyde|BLD Pharm [bldpharm.com]
- 3. 736919-39-4|2-Aminoquinoline-6-carboxylic acid|BLD Pharm [bldpharm.com]
- 4. 124281-66-9|2-Amino-4-methylquinoline-7-carboxylic acid|BLD Pharm [bldpharm.com]
- 5. 2-Aminoquinoline | C₉H₈N₂ | CID 11379 - PubChem [pubchem.ncbi.nlm.nih.gov]
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